

# An In-depth Technical Guide to 1,2-Bis(trimethoxysilyl)ethane

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## Compound of Interest

Compound Name: 1,2-Bis(trimethoxysilyl)ethane

Cat. No.: B097841

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CAS Number: 18406-41-2 Synonyms: BTMSE, 1,2-Ethylenebis(trimethoxysilane), 1,1,1,4,4,4-Hexamethoxy-1,4-disilabutane[1][2]

This technical guide provides a comprehensive overview of **1,2-Bis(trimethoxysilyl)ethane** (BTMSE), an organosilicon compound with significant applications in materials science, chemical synthesis, and surface modification. It is intended for researchers, scientists, and professionals in drug development and related fields.

## Core Properties and Specifications

**1,2-Bis(trimethoxysilyl)ethane** is a dipodal silane characterized by an ethane bridge connecting two silicon atoms, each bearing three hydrolyzable methoxy groups.[1][3] This structure allows it to act as a robust crosslinking agent and a precursor for organic-inorganic hybrid materials.[4][5] It is typically a colorless to pale yellow liquid.[1][6]

## Physical and Chemical Data

The quantitative properties of **1,2-Bis(trimethoxysilyl)ethane** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>22</sub> O <sub>6</sub> Si <sub>2</sub>	[1][4][5][7]
Molecular Weight	270.43 g/mol	[1][2][5]
Appearance	Colorless to straw liquid	[4][5][6][7]
Density	1.073 g/mL at 25 °C	[7][8]
Boiling Point	103-104 °C at 5 mmHg	[2][7][8]
Refractive Index	n <sub>20/D</sub> 1.409	[7][8]
Flash Point	109 °C	[2][5]
Purity	Typically ≥95%	[5][7]
EINECS Number	242-285-6	[2][4][9]

## Primary Applications and Functions

BTMSE's bifunctional nature, with six hydrolyzable groups, makes it a versatile reagent in various fields.[3][5]

- **Adhesives and Sealants:** It is used as a crosslinking agent and adhesion promoter in sealant and adhesive formulations, particularly for RTV silicone sealants, to enhance bonding to surfaces and improve weather resistance.[4][5][6]
- **Surface Modification & Coatings:** BTMSE is employed to formulate primers that protect metals from corrosion, offering a chromate-free alternative.[5] Its ability to form highly crosslinked structures leads to superior barrier properties.[5] The silane can bond organic materials to inorganic substrates, enhancing the mechanical properties and durability of composite materials.[1]
- **Sol-Gel Processes:** It is a key precursor in the sol-gel synthesis of mesoporous organosilica materials and organic-inorganic hybrid hollow nanospheres.[10] The ethane bridge imparts flexibility and specific functionalities to the resulting silica network.[10]

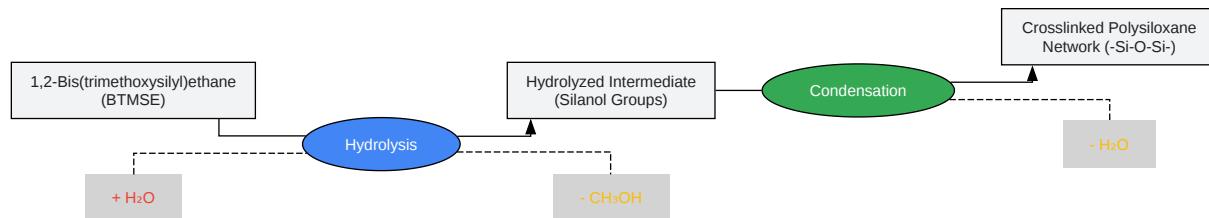
- Chemical Intermediate: BTMSE serves as a fundamental building block in the synthesis of more complex silicone polymers and organometallic structures.[6][11][12]

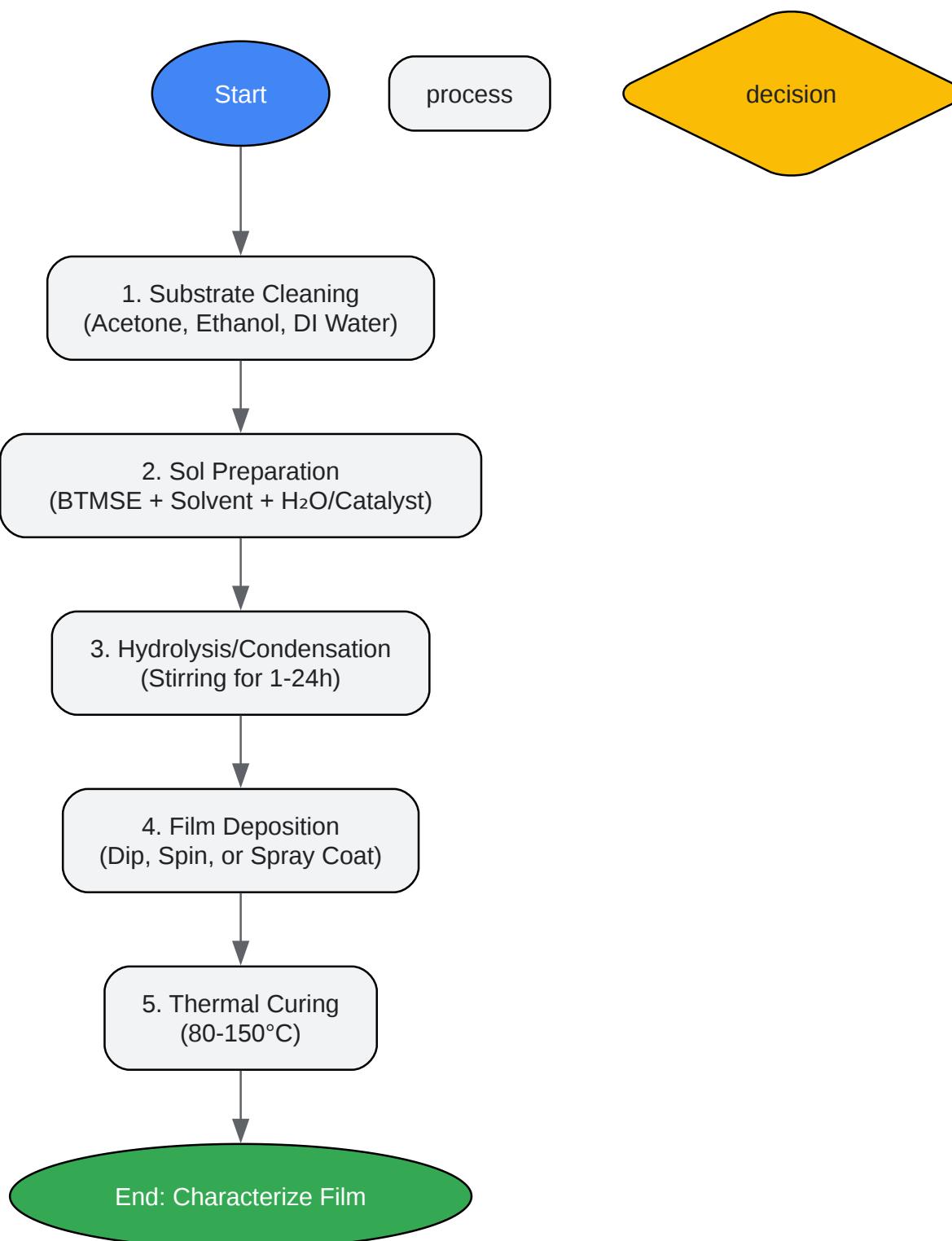
## Reaction Mechanism: Hydrolysis and Condensation

The primary utility of **1,2-Bis(trimethoxysilyl)ethane** stems from its reactivity in the presence of water. The process involves two key steps: hydrolysis and condensation.

- Hydrolysis: The methoxy groups (-OCH<sub>3</sub>) attached to the silicon atoms react with water to form silanol groups (-OH) and release methanol as a byproduct.[1][3]
- Condensation: The newly formed silanol groups are reactive and can condense with other silanol groups (or remaining methoxy groups) to form stable siloxane bonds (-Si-O-Si-). This process releases water or methanol and builds a crosslinked, three-dimensional network.[1][13]

This sol-gel process is influenced by factors such as pH, water concentration, solvent, and temperature.[13]



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## References

- 1. CAS 18406-41-2: 1,2-Bis(trimethoxysilyl)ethane [cymitquimica.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Bis Dimethylmethoxysilyl Mathane, CAS 18406-41-2 | Changfu Chemical [cfsilicones.com]
- 4. Page loading... [wap.guidechem.com]
- 5. SiSiB® PC6112 1 2 bis trimethoxysilyl ethane, CAS 18406 41 2 [sinosil.com]
- 6. 1,2-Bis(Trimethoxysilyl)Ethane Cas 18406-41-2, Btmse Silane | Co-Formula [cfmats.com]
- 7. 1,2-Bis(trimethoxysilyl)ethane 96 18406-41-2 [sigmaaldrich.com]
- 8. 1,2-BIS(TRIMETHOXYSILYL)ETHANE | 18406-41-2 [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. nbinfo.com [nbinfo.com]
- 11. chemimpex.com [chemimpex.com]
- 12. gelest.com [gelest.com]
- 13. researchgate.net [researchgate.net]
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